

Spectroscopic Characterization of 5-Fluoro-1H-indazol-6-ol: A Technical Guide

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Compound of Interest

Compound Name: 5-Fluoro-1H-indazol-6-OL

CAS No.: 1082041-61-9

Cat. No.: B1461186

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Introduction

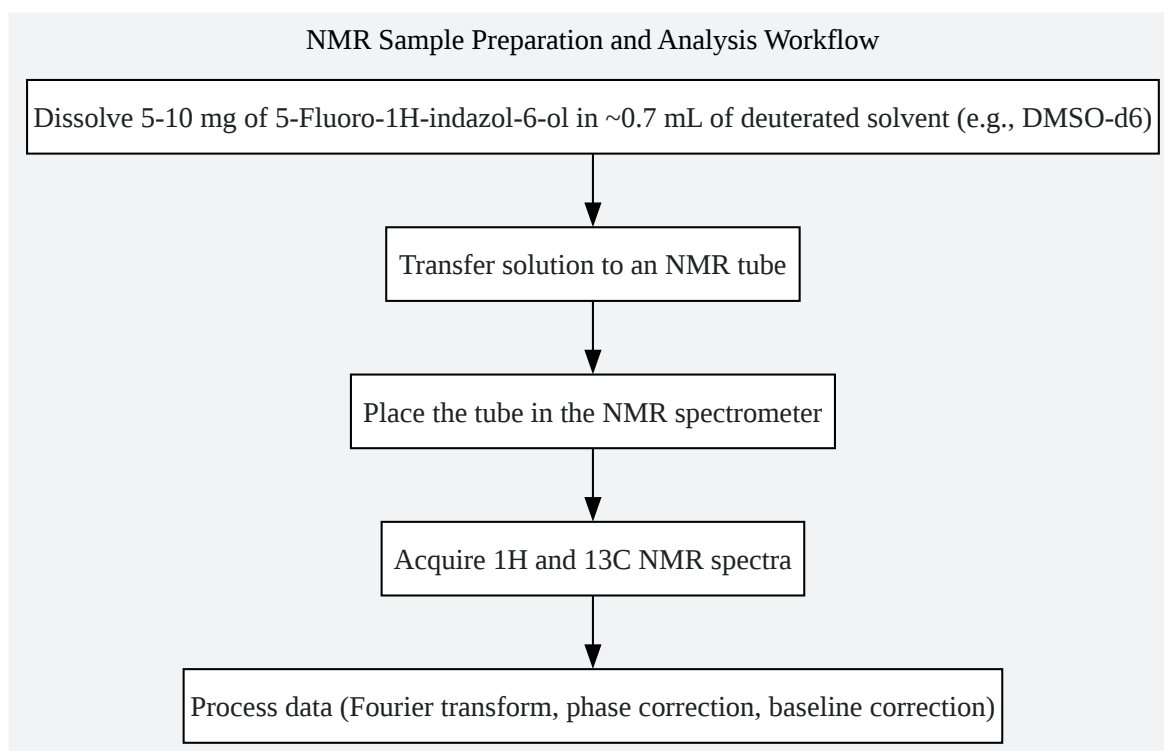
5-Fluoro-1H-indazol-6-ol is a heterocyclic aromatic compound of significant interest within medicinal chemistry and drug development. The indazole core is a prevalent scaffold in numerous pharmacologically active molecules, and the specific substitution pattern of a fluoro group at the 5-position and a hydroxyl group at the 6-position offers unique electronic and hydrogen-bonding properties that can be exploited in the design of targeted therapeutics. Understanding the precise molecular structure and electronic environment of this compound is paramount for its application, and spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for its unambiguous characterization.

This technical guide provides an in-depth analysis of the expected spectroscopic data for **5-Fluoro-1H-indazol-6-ol**. As experimental data for this specific molecule is not readily available in the public domain, this document presents a combination of predicted data based on established principles of spectroscopy and data from closely related analogs. The methodologies and interpretations provided herein are intended to serve as a robust resource

for researchers and scientists engaged in the synthesis, characterization, and application of this and similar molecules.

Molecular Structure and Spectroscopic Overview

The structure of **5-Fluoro-1H-indazol-6-ol**, with the IUPAC name **5-fluoro-1H-indazol-6-ol**, is characterized by a bicyclic indazole core. The key structural features influencing its spectroscopic signature are the aromatic protons, the fluorine and hydroxyl substituents on the benzene ring, and the N-H proton of the pyrazole ring.



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Figure 2: General workflow for NMR analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **5-Fluoro-1H-indazol-6-ol** would be characterized by absorptions corresponding to N-H, O-H, C-H, C=C, and C-F bonds.

Table 3: Predicted IR Absorption Bands for **5-Fluoro-1H-indazol-6-ol**

Functional Group	Predicted Absorption Range (cm ⁻¹)	Description
O-H stretch	3200-3600 (broad)	Phenolic hydroxyl group
N-H stretch	3100-3500 (medium)	Indazole N-H
Aromatic C-H stretch	3000-3100 (medium)	C-H bonds on the aromatic rings
C=C stretch	1500-1600 (strong)	Aromatic ring stretching
C-F stretch	1100-1250 (strong)	Carbon-fluorine bond
C-O stretch	1200-1300 (strong)	Phenolic carbon-oxygen bond

Causality behind Predictions:

- The broadness of the O-H and N-H stretches is due to hydrogen bonding.
- The exact positions of the aromatic C=C stretching bands can provide information about the substitution pattern.
- The C-F stretch is typically a strong and characteristic absorption.

Mass Spectrometry (MS)

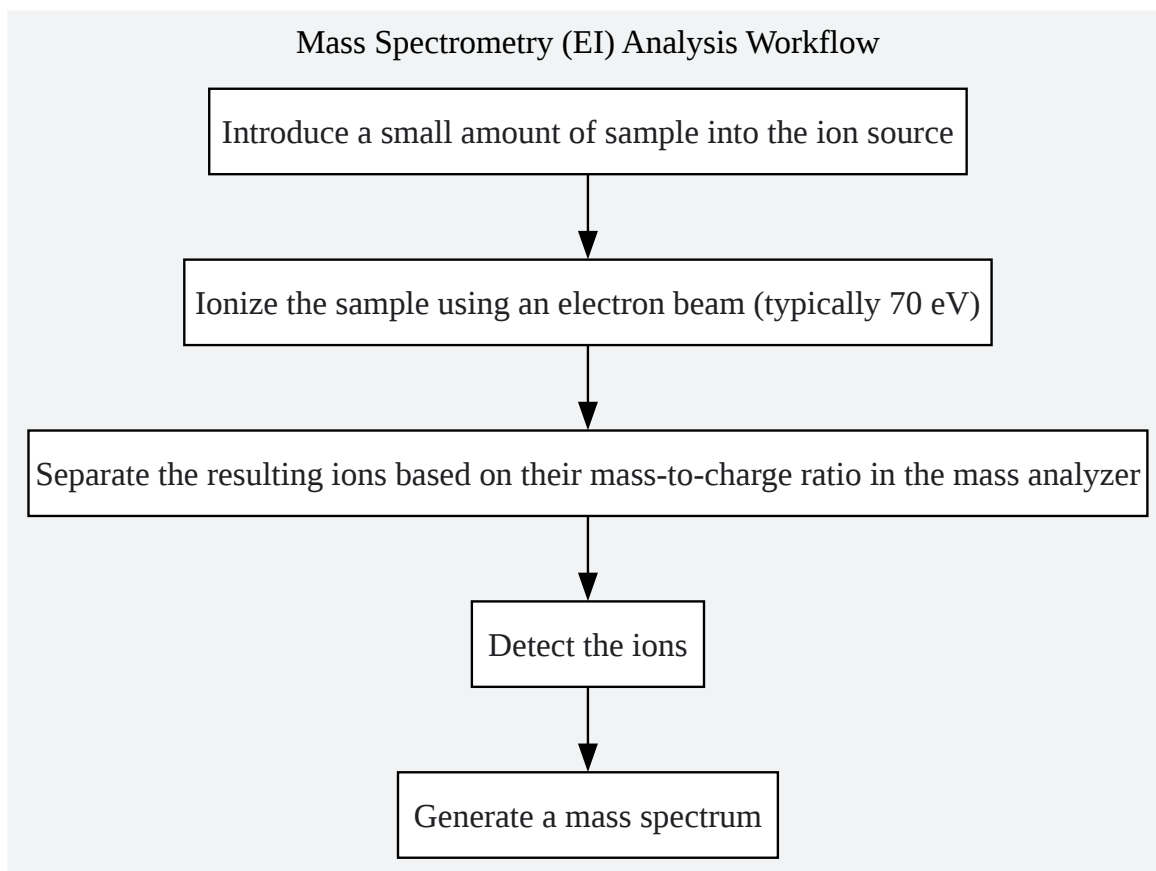
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity. For **5-Fluoro-1H-indazol-6-ol** (C₇H₅FN₂O), the expected molecular weight is approximately 152.04 g/mol .

Table 4: Predicted Mass Spectrometry Data for **5-Fluoro-1H-indazol-6-ol** (Electron Ionization - EI)

m/z	Relative Intensity	Assignment
152	High	$[M]^+$ (Molecular Ion)
124	Medium	$[M - N_2]^+$
96	Medium	$[M - N_2 - CO]^+$

Causality behind Predictions:

- The molecular ion peak ($[M]^+$) at m/z 152 would be prominent.
- A characteristic fragmentation pattern for indazoles is the loss of a neutral nitrogen molecule (N_2), which would result in a fragment at m/z 124.
- Subsequent loss of carbon monoxide (CO) from the hydroxyl-bearing ring could lead to a fragment at m/z 96.



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Figure 3: General workflow for EI Mass Spectrometry.

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data described. These should be adapted based on the specific instrumentation available.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **5-Fluoro-1H-indazol-6-ol** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6) in a standard 5 mm NMR tube.

- Instrument Setup: Insert the NMR tube into the spectrometer. The instrument should be tuned and the magnetic field shimmed to ensure homogeneity.
- Data Acquisition:
 - For ^1H NMR, a standard pulse sequence is used. A sufficient number of scans should be acquired to obtain a good signal-to-noise ratio.
 - For ^{13}C NMR, a proton-decoupled pulse sequence is typically employed. Due to the lower natural abundance of ^{13}C , a larger number of scans and a longer relaxation delay are generally required. [1]4. Data Processing: The raw data (Free Induction Decay - FID) is processed using Fourier transformation, followed by phase and baseline correction. Chemical shifts are referenced to the residual solvent peak.

IR Spectroscopy (ATR Method)

- Sample Preparation: Place a small amount of the solid **5-Fluoro-1H-indazol-6-ol** sample directly onto the clean crystal of an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: Record a background spectrum of the empty ATR setup. Then, apply pressure to the sample to ensure good contact with the crystal and record the sample spectrum. Spectra are typically collected over a range of $4000\text{--}400\text{ cm}^{-1}$ with a resolution of 4 cm^{-1} . [2]3. Data Processing: The background spectrum is automatically subtracted from the sample spectrum to produce the final IR spectrum.

Mass Spectrometry (Electron Ionization)

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solid samples.
- Ionization: The sample is vaporized and then bombarded with a high-energy electron beam (typically 70 eV) to induce ionization and fragmentation.
- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Detection: The separated ions are detected, and their abundance is recorded to generate the mass spectrum.

Conclusion

The predicted spectroscopic data presented in this guide provides a comprehensive framework for the characterization of **5-Fluoro-1H-indazol-6-ol**. The combination of ^1H NMR, ^{13}C NMR, IR, and MS provides a detailed picture of the molecular structure, functional groups, and connectivity of this important heterocyclic compound. While these predictions are based on sound scientific principles, it is imperative that they are confirmed with experimental data upon the synthesis and purification of **5-Fluoro-1H-indazol-6-ol**. This guide serves as a valuable tool for researchers to anticipate, interpret, and validate the spectroscopic features of this molecule, thereby facilitating its use in further scientific investigation.

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